

Quantitative Physicochemical Properties of TMPTO

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Compound Focus: Trimethylolpropane trioleate

CAS No.: 57675-44-2

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The high viscosity index of TMPTO is a key feature documented across manufacturer specifications and academic research. The table below summarizes its core properties for easy comparison.

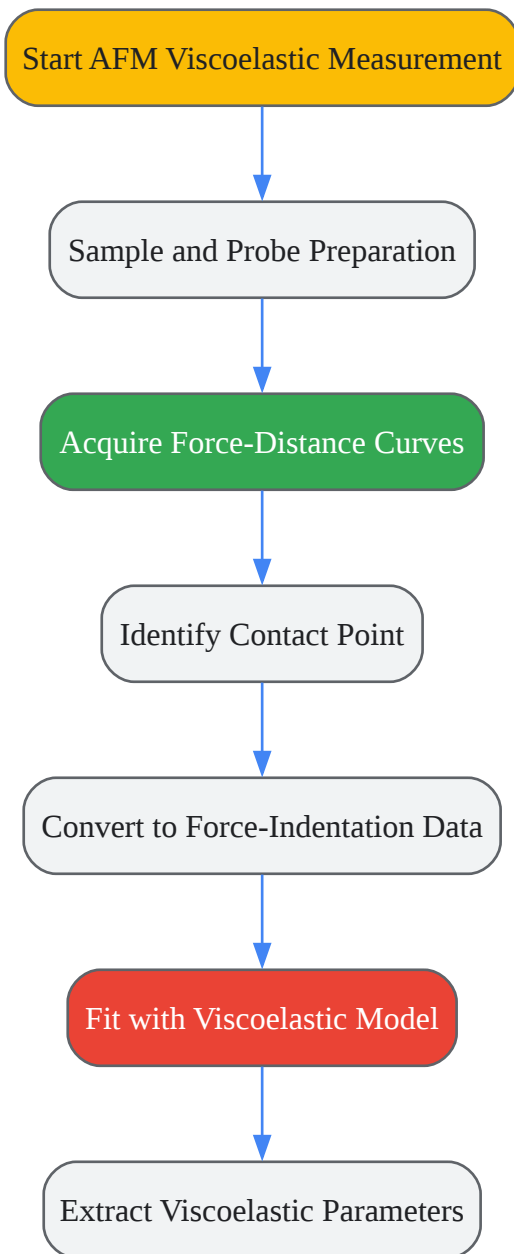
| Property | Typical Specification Range | Tested Value (Academic Study) |
|-----------------------------|--------------------------------------|-------------------------------|
| Kinematic Viscosity @ 40°C | 42-55 mm ² /s [1] [2] [3] | - |
| Kinematic Viscosity @ 100°C | 9-13 mm ² /s [1] [2] [3] | - |
| Viscosity Index (VI) | 180 - 183 [1] [2] | 189 [4] |
| Flash Point | ≥ 290 °C [1] [2] | 309 °C [4] |
| Pour Point | ≤ -30 °C to -35 °C [1] [2] [3] | -41 °C (approx.) [4] |
| Acid Value | ≤ 1.0 mg KOH/g [1] [2] [3] | - |

Experimental Protocols for Characterization

Researchers use specific experimental protocols to characterize TMPTO's properties, including its viscosity index.

- **Synthesis and Basic Characterization:** One studied method involves **esterification of oleic acid with trimethylolpropane (TMP)** using a solid acid catalyst without solvent, achieving a high conversion rate of 96.5% [4]. The synthesized TMPTO is typically characterized by:
 - **Infrared (IR) Spectroscopy:** To confirm the chemical structure and successful ester formation [4].
 - **Standard ASTM Methods:** To determine physicochemical properties like kinematic viscosity (ASTM D445), acid value (ASTM D664), and flash point (ASTM D92) [3].
- **Tribological and Viscoelastic Evaluation:** While not directly applied to TMPTO in the provided results, **Atomic Force Microscopy (AFM)** is a powerful technique for evaluating the viscoelastic properties of soft materials. The general workflow involves:
 - **Sample Preparation:** The material is mounted on the AFM stage, often in a liquid environment to mimic physiological or operational conditions [5].
 - **Force Curve Acquisition:** A spherical probe approaches, indents, and retracts from the sample surface at a controlled speed while the force on the cantilever is measured, generating force-indentation curves [5].
 - **Data Analysis:** Hysteresis (the area between the approach and retraction curves) indicates energy dissipation due to viscoelasticity. Data is analyzed using viscoelastic contact models (e.g., Standard Linear Solid model) to quantify properties like complex modulus and relaxation times [5].

The following diagram illustrates the logical workflow for a typical AFM-based viscoelasticity measurement.



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AFM viscoelastic measurement workflow

Why TMPTO Has a High Viscosity Index

The high viscosity index of TMPTO is a direct result of its molecular architecture and can be explained by several key factors:

- **Molecular Structure:** TMPTO is a **complex polyol ester**. Its large, long-chain molecular structure, derived from oleic acid, creates strong intermolecular interactions [6]. These forces require more thermal energy to overcome, which means the fluid thins less rapidly as temperature increases compared to mineral oils or simpler esters [4].
- **Inherent Property of Bio-Based Lubricants:** The search results note that bio-based lubricants like TMPTO generally exhibit higher VIs due to the presence of fatty acid chains, which contribute to a higher overall molecular weight [6].
- **Excellent Thermal and Lubrication Properties:** The high VI is part of a superior performance profile that includes high thermal-oxidative stability (evidenced by a high flash point), excellent low-temperature fluidity (low pour point), and good lubricity, making it an ideal base oil for demanding applications [1] [4] [3].

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